

# Physical characteristics of 4'-Methylacetophenone-d3

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## Compound of Interest

Compound Name: 4'-Methylacetophenone-d3

Cat. No.: B100842

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An In-depth Technical Guide to the Physical Characteristics of **4'-Methylacetophenone-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **4'-Methylacetophenone-d3**, a deuterated isotopologue of 4'-Methylacetophenone. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds for a variety of applications, including as internal standards in quantitative analysis, for metabolism studies (DMPK), and in mechanistic investigations.

## Physicochemical Data

The introduction of deuterium in place of protium in the methyl group of the tolyl moiety results in a nominal increase in molecular weight. While extensive experimental data on the physical properties of **4'-Methylacetophenone-d3** is not readily available in the literature, these properties are expected to be very similar to its non-deuterated counterpart. The following table summarizes the key physical and chemical data for both compounds for comparative purposes.

Property	4'-Methylacetophenone-d3	4'-Methylacetophenone
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>3</sub> O	C <sub>9</sub> H <sub>10</sub> O[1]
Molecular Weight	137.19 g/mol [2]	134.18 g/mol [1]
Appearance	Expected to be a colorless to pale yellow liquid or solid	Colorless to pale yellow liquid or solid[3]
Melting Point	Data not available; expected to be similar to the non-deuterated form	22-24 °C
Boiling Point	Data not available; expected to be similar to the non-deuterated form	226 °C
Density	Data not available; expected to be similar to the non-deuterated form	1.005 g/mL at 25 °C
CAS Number	114379-92-9[2]	122-00-9[1]

## Experimental Protocols

### Synthesis of 4'-Methylacetophenone-d3

A plausible and efficient method for the synthesis of **4'-Methylacetophenone-d3** is the Friedel-Crafts acylation of commercially available toluene-d3.

Reaction Scheme:

Caption: A logical workflow for the synthesis and characterization of **4'-Methylacetophenone-d3**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

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## References

- 1. p-METHYLACETOPHENONE | C<sub>9</sub>H<sub>10</sub>O | CID 8500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemguide.co.uk [chemguide.co.uk]
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